Technical Guide: Spectroscopic Characterization of 1-Azido-3-bromobenzene

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Compound of Interest

Compound Name:	*1-Azido-3-bromobenzene*
CAS No.:	*2101-89-5*
Cat. No.:	*B1268331*

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Introduction: The Analytical Imperative for 1-Azido-3-bromobenzene

1-Azido-3-bromobenzene ($C_6H_4BrN_3$) is a versatile bifunctional aromatic compound, serving as a critical building block in synthetic chemistry.[1][2][3] Its utility stems from the orthogonal reactivity of the azide and bromo moieties, enabling sequential modifications. The azide group is a precursor for nitrene generation, cycloadditions (e.g., "click chemistry"), and the synthesis of nitrogen-containing heterocycles, while the bromo group is amenable to a wide array of cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira).

Given its role in the development of novel pharmaceuticals, functional materials, and chemical probes, unambiguous structural verification is paramount. The identity, purity, and stability of **1-azido-3-bromobenzene** cannot be assumed post-synthesis; they must be empirically proven. This guide provides an in-depth analysis of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS)—used to elucidate and confirm the structure of this molecule. The methodologies and interpretations presented herein are grounded in established principles and serve as a self-validating framework for researchers in drug development and chemical synthesis.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Core Skeleton

NMR spectroscopy provides the most definitive information regarding the carbon-hydrogen framework of a molecule. For **1-azido-3-bromobenzene**, both ^{1}H and ^{13}C NMR are essential for confirming the substitution pattern and assessing sample purity.

Molecular Structure and Positional Annotation

To facilitate a clear discussion of NMR data, the following diagram illustrates the IUPAC numbering scheme for the aromatic protons and carbons of **1-azido-3-bromobenzene**.

Caption: IUPAC numbering for **1-azido-3-bromobenzene**.

Proton (^{1}H) NMR Spectroscopy

The ^{1}H NMR spectrum of a meta-disubstituted benzene ring presents a characteristic and complex pattern. The chemical shifts are influenced by the electronic effects of both the azide (-N_3) and bromo (-Br) substituents. The azide group is moderately activating via resonance and deactivating via induction, while the bromine atom is deactivating through induction but weakly donating via resonance.

Expected ^{1}H NMR Data (in $CDCl_3$)

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Proton	Multiplicity	Approx. Chemical Shift (δ, ppm)	Coupling Constants (J, Hz)	Rationale
H2	**t**	**~7.15 - 7.25**	**J ≈ 2.0**	**Appears as a triplet-like signal due to coupling to both H6 and H4 (ortho and para to Br, respectively).**
H4	ddd	~7.30 - 7.40	J ≈ 8.0, 2.0, 1.0	Coupled to H5 (ortho), H2 (para), and H6 (meta). Often the most downfield signal.
H5	t	~7.00 - 7.10	J ≈ 8.0	Appears as a triplet due to ortho coupling with H4 and H6.

| H6 | ddd | ~7.20 - 7.30 | J ≈ 8.0, 2.5, 1.0 | Coupled to H5 (ortho), H2 (meta), and H4 (para). |

Note: These are predicted values based on substituent effects. Actual spectra may show overlapping multiplets requiring advanced techniques like 2D-NMR for full assignment.

Carbon-^{13} (^{13}C) NMR Spectroscopy

The ^{13}C NMR spectrum is simpler in terms of multiplicity (with broadband proton decoupling) but highly informative for confirming the substitution pattern. The "heavy atom effect" of bromine causes a notable shielding (upfield shift) of the carbon to which it is attached (C3).[4]

^{13}C NMR Data

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Carbon	Approx. Chemical Shift (δ, ppm)	Rationale
C1 (-N₃)	**~141**	**The azide group deshields the attached carbon.**
C2	~125	Influenced by both substituents.
C3 (-Br)	~123	Shielded due to the heavy atom effect of bromine.
C4	~131	Deshielded, para to the azide group.
C5	~130	Standard aromatic carbon chemical shift.

| C6 | ~120 | Shielded, ortho to the azide group. |

Data sourced from spectral databases.[1]

Experimental Protocol: NMR Spectrum Acquisition

This protocol ensures the acquisition of high-quality, reproducible NMR data.

- Sample Preparation:
  - Accurately weigh 5-10 mg of **1-azido-3-bromobenzene**.
  - Dissolve the sample in ~0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
  - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup (400 MHz Spectrometer):
  - Insert the sample into the spectrometer and ensure it is properly positioned.
  - Lock the spectrometer on the deuterium signal of the $CDCl_3$.

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- Shim the magnetic field to achieve optimal homogeneity, using the lock signal as a reference. Aim for a narrow, symmetrical lineshape.

- ^{1}H NMR Acquisition:
  - Acquire a standard single-pulse ^{1}H spectrum.
  - Set the spectral width to cover the range of -2 to 12 ppm.
  - Use a 30-45° pulse angle and a relaxation delay of 2-5 seconds.
  - Acquire 8-16 scans for a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Switch the probe to the ^{13}C channel.
  - Use a standard proton-decoupled pulse sequence (e.g., zgpg30).
  - Set the spectral width to cover 0 to 220 ppm.
  - Acquire a sufficient number of scans (e.g., 1024 or more) to achieve an adequate signal-to-noise ratio, as ^{13}C has a low natural abundance.
- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decays (FIDs).
  - Phase correct the spectra manually.
  - Calibrate the ^{1}H spectrum by setting the TMS peak to 0.00 ppm. Calibrate the ^{13}C spectrum by setting the $CDCl_3$ triplet to 77.16 ppm.
  - Integrate the peaks in the ^{1}H spectrum and pick peaks for both spectra.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

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IR spectroscopy is a rapid and powerful technique for identifying the presence of specific functional groups. For **1-azido-3-bromobenzene**, the most diagnostic absorption is the strong, sharp peak from the asymmetric stretch of the azide moiety.

Characteristic IR Absorptions

The presence of the azide and bromo groups, along with the aromatic ring, gives rise to a distinct IR fingerprint.

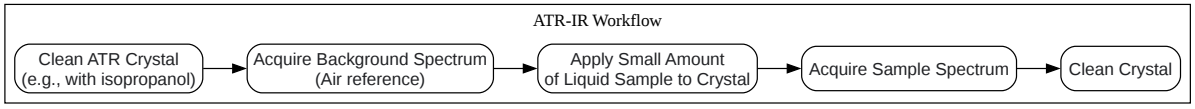
Wavenumber (cm^{-1})	Intensity	Vibrational Mode
~3100 - 3000	Medium-Weak	Aromatic C-H Stretch
~2110	Strong, Sharp	Azide (N_3) Asymmetric Stretch
~1580, ~1470	Medium-Strong	Aromatic C=C Ring Stretch
~1260	Medium	Azide (N_3) Symmetric Stretch
~1100 - 1000	Medium	Aromatic C-H In-Plane Bending
Below 800	Medium-Strong	Aromatic C-H Out-of-Plane Bending
Below 600	Medium	C-Br Stretch

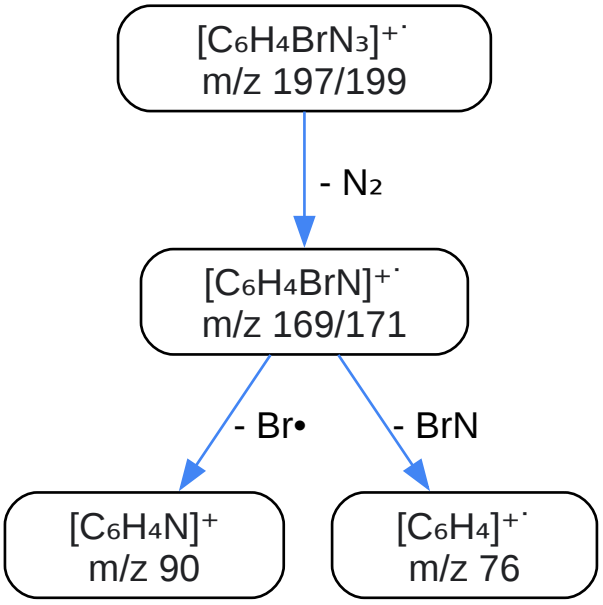
The most crucial peak for confirming the success of an azidation reaction is the intense band around 2110 cm^{-1}.[5] Its absence would indicate the starting material or a side product is present instead.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

ATR-IR is a modern, convenient method that requires minimal sample preparation.

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Caption: Proposed EI-MS fragmentation pathway for **1-azido-3-bromobenzene**.

Experimental Protocol: GC-MS Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is ideal for separating the analyte from volatile impurities before mass analysis.

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a volatile solvent such as dichloromethane or ethyl acetate.
- GC Method:
  - Injector: Set to 250 °C with a split ratio of 50:1.
  - Column: Use a standard non-polar column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 µm).

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- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Program: Start at 80 °C, hold for 2 minutes, then ramp at 15 °C/min to 280 °C and hold for 5 minutes.

- MS Method:
  - Ion Source: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230 °C.
  - Mass Analyzer: Quadrupole.
  - Scan Range: Scan from m/z 40 to 400.
- Data Analysis:
  - Examine the total ion chromatogram (TIC) to identify the peak corresponding to **1-azido-3-bromobenzene**.
  - Extract the mass spectrum for that peak.
  - Identify the molecular ion ($M^{+\cdot}$) and confirm its isotopic pattern for bromine.
  - Analyze the major fragment ions and compare them to the expected fragmentation pathway.

Conclusion: A Triad of Analytical Confidence

The structural elucidation of **1-azido-3-bromobenzene** is a clear demonstration of the synergy between NMR, IR, and MS. IR spectroscopy provides a rapid confirmation of the crucial azide functional group. Mass spectrometry confirms the molecular weight and reveals characteristic fragmentation patterns that validate the elemental composition. Finally, NMR spectroscopy provides the unambiguous, high-resolution map of the molecular skeleton, confirming the precise arrangement of substituents on the aromatic ring. By employing these three techniques in concert, researchers can proceed with confidence, knowing their starting material is structurally correct and pure, thereby ensuring the integrity and reproducibility of their subsequent scientific endeavors.

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References

- PubChem. (n.d.). **1-Azido-3-bromobenzene**. National Center for Biotechnology Information. Retrieved from [Link]
- Stenutz, R. (n.d.). **1-azido-3-bromobenzene**. Stenutz. Retrieved from [Link]
- The Royal Society of Chemistry. (n.d.). Supporting Information for [Title of a relevant article]. Retrieved from a relevant RSC publication. (Note: A generic reference is used as the specific article was not provided, but methodology is exemplified in their publications like [Link])
- PubChemLite. (n.d.). **1-azido-3-bromobenzene** (C6H4BrN3). Retrieved from [Link]
- Chemistry Stack Exchange. (2018). Assigning the 13C NMR spectrum of bromobenzene and 4-bromobenzophenone. Retrieved from [Link]
- Lieber, E., Rao, C. N. R., Chao, T. S., & Hoffman, C. W. W. (1957). Infrared Spectra of Organic Azides. Analytical Chemistry, 29(6), 916–923. [Link]
- Abramovitch, R. A., Kyba, E. P., & Scriven, E. F. V. (1971). Mass spectrometry of aryl azides. The Journal of Organic Chemistry, 36(25), 3796–3802. Retrieved from [Link]

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Sources

- 1. 1-Azido-3-bromobenzene | C6H4BrN3 | CID 560794 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-azido-3-bromobenzene [stenutz.eu]
- 3. scbt.com [scbt.com]
- 4. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 5. pubs.acs.org [pubs.acs.org]

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